

Proper Disposal of Isononyl Isooctyl Phthalate in a Laboratory Setting

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Compound of Interest

Compound Name: Isononyl isooctyl phthalate

Cat. No.: B15177064

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The following guide provides essential safety and logistical information for the proper disposal of **isononyl isooctyl phthalate**, ensuring compliance with regulatory standards and promoting a safe laboratory environment. This information is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling

Before proceeding with any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses, chemical-resistant gloves, and a lab coat. In case of a spill, absorb the material with an inert substance such as sand, diatomite, or universal binders.^[1] The contaminated absorbent material must then be disposed of as hazardous waste.^{[1][2]}

General Disposal Prohibitions

Under no circumstances should **isononyl isooctyl phthalate** be disposed of with household garbage or allowed to enter the sewage system.^[1] Chemical waste is regulated by the Environmental Protection Agency (EPA) through the Resource Conservation and Recovery Act (RCRA) and must be managed through a designated hazardous waste program.^[3]

Step-by-Step Disposal Protocol

- **Containerization:** Place the **isononyl isooctyl phthalate** waste in a suitable, sealable, and clearly labeled container. It is recommended to use the original container if possible. Do not

mix with other waste streams. For spills, contaminated materials like absorbent paper should be sealed in a vapor-tight plastic bag for disposal.[4]

- Labeling: The waste container must be labeled as "Hazardous Waste." The label should include:
 - The full chemical name: "**Isononyl isooctyl phthalate**" (avoiding abbreviations).
 - The date of waste generation.
 - The location of origin (e.g., laboratory room number).
 - The name and contact information of the principal investigator.[3]
- Storage: Store the sealed and labeled waste container in a designated, secure area away from incompatible materials such as strong oxidizing acids, alkalis, and hydrides.[4][5] The storage area should be cool and well-ventilated.[1]
- Waste Collection: Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[3][6] Provide them with a complete list of the chemicals for disposal.

Quantitative Data and Chemical Properties

Property	Value	Source
CAS Number	28553-12-0	[5]
Appearance	Oily colorless liquid	[2]
Solubility in water	Insoluble	[4]
Oral LD50 (Rat)	>10 g/kg	[5]
Inhalation LC50 (Rat)	>4.4 mg/L for 4hr	[5]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **isononyl isooctyl phthalate**.

Disposal workflow for **isononyl isooctyl phthalate**.

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